

An In-depth Technical Guide to Antifungal Agent 14 (CAS 2710259-38-2)

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Compound of Interest

Compound Name: Antifungal agent 14

Cat. No.: B13919982

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Abstract

Antifungal agent 14 (CAS 2710259-38-2) is a novel synthetic compound identified as a potent, broad-spectrum antifungal agent. Structurally, it is a 1,2,3-triazole-appended bis-pyrazole, a chemical class that has garnered significant interest in medicinal chemistry for its diverse biological activities. This technical guide provides a comprehensive overview of the available research on **Antifungal agent 14**, including its chemical properties, synthesis, in vitro antifungal activity, and putative mechanism of action. All quantitative data is presented in structured tables, and key experimental protocols are detailed. Furthermore, signaling pathways and experimental workflows are visualized using diagrams to facilitate a deeper understanding of this promising antifungal candidate.

Chemical and Physical Properties

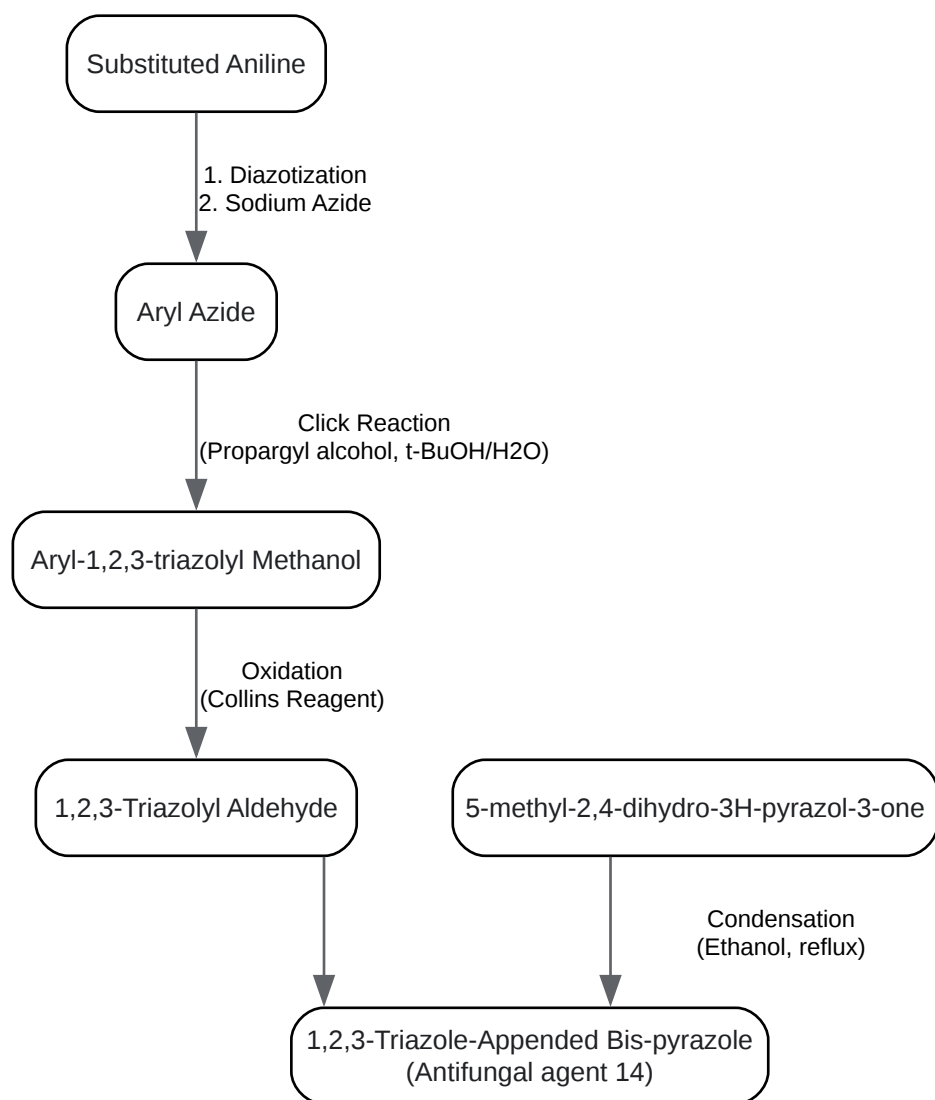
Antifungal agent 14 is a solid organic compound with the molecular formula C₁₈H₁₉N₇O₃ and a molecular weight of 381.39 g/mol. [1][2] While extensive physical property data is not publicly available, its structure suggests it is a complex heterocyclic molecule. For research purposes, it is recommended to store the compound at -20°C as a powder or at -80°C when in a solvent. [1] Standard laboratory safety precautions, including the use of personal protective equipment, should be observed when handling this compound. [1]

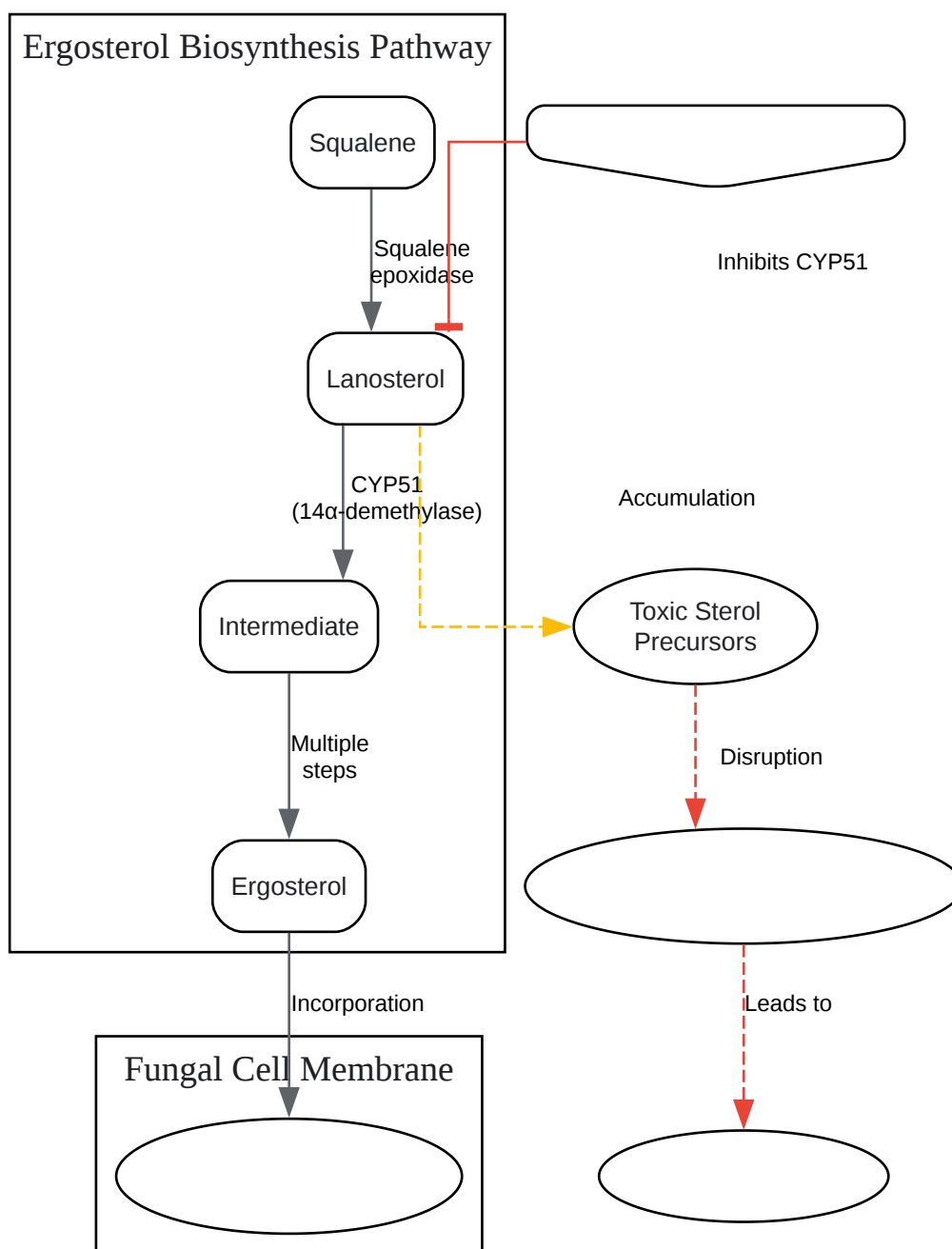
Property	Value	Reference
CAS Number	2710259-38-2	[1] [2] [3]
Molecular Formula	C18H19N7O3	[2]
Molecular Weight	381.39	[2]
Appearance	Solid	[1]
Storage	-20°C (powder), -80°C (in solvent)	[1]

Synthesis

Antifungal agent 14 belongs to a series of 1,2,3-triazole-appended bis-pyrazole derivatives synthesized through a multi-step process. The core of the synthesis involves a molecular hybridization approach, combining the pharmacologically relevant 1,2,3-triazole and pyrazole scaffolds.[\[1\]](#) The general synthetic route reported for this class of compounds is outlined below.

Synthesis Workflow





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References

- 1. New 1,2,3-Triazole-Appended Bis-pyrazoles: Synthesis, Bioevaluation, and Molecular Docking - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
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